

Physicochemical Profiling and Synthetic Methodologies of 1-(3-Chlorophenyl)butan-2-one

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 1-(3-Chlorophenyl)butan-2-one

CAS No.: 1181404-78-3

Cat. No.: B2749496

[Get Quote](#)

Executive Summary

In the landscape of modern drug discovery, the precise synthesis and characterization of arylalkyl ketones are paramount. **1-(3-Chlorophenyl)butan-2-one** (CAS: 1181404-78-3)[1] is a highly specialized chemical intermediate utilized in the development of active pharmaceutical ingredients (APIs). As a structural homologue to known neuroactive precursors, its primary utility lies in the synthesis of monoamine reuptake inhibitors and the profiling of API impurities[2].

This whitepaper provides an authoritative, field-proven guide to the physicochemical properties, mechanistic synthesis, and analytical validation of **1-(3-Chlorophenyl)butan-2-one**, designed for senior researchers and drug development professionals.

Physicochemical Properties & Structural Descriptors

The electron-withdrawing nature of the meta-chloro substituent on the phenyl ring significantly influences the compound's electrophilicity at the carbonyl carbon and the acidity of the alpha-

protons. Understanding these parameters is critical for predicting reactivity during downstream functionalization.

Table 1: Quantitative Physicochemical Data

Property	Value / Descriptor
Chemical Name	1-(3-Chlorophenyl)butan-2-one
CAS Registry Number	1181404-78-3
Molecular Formula	C ₁₀ H ₁₁ ClO
Molecular Weight	182.65 g/mol
Monoisotopic Mass	182.0498 g/mol
Predicted Boiling Point	265 - 275 °C at 760 mmHg
XLogP3 (Lipophilicity)	~2.8

| Storage Conditions | 2–8 °C, protected from light and moisture |

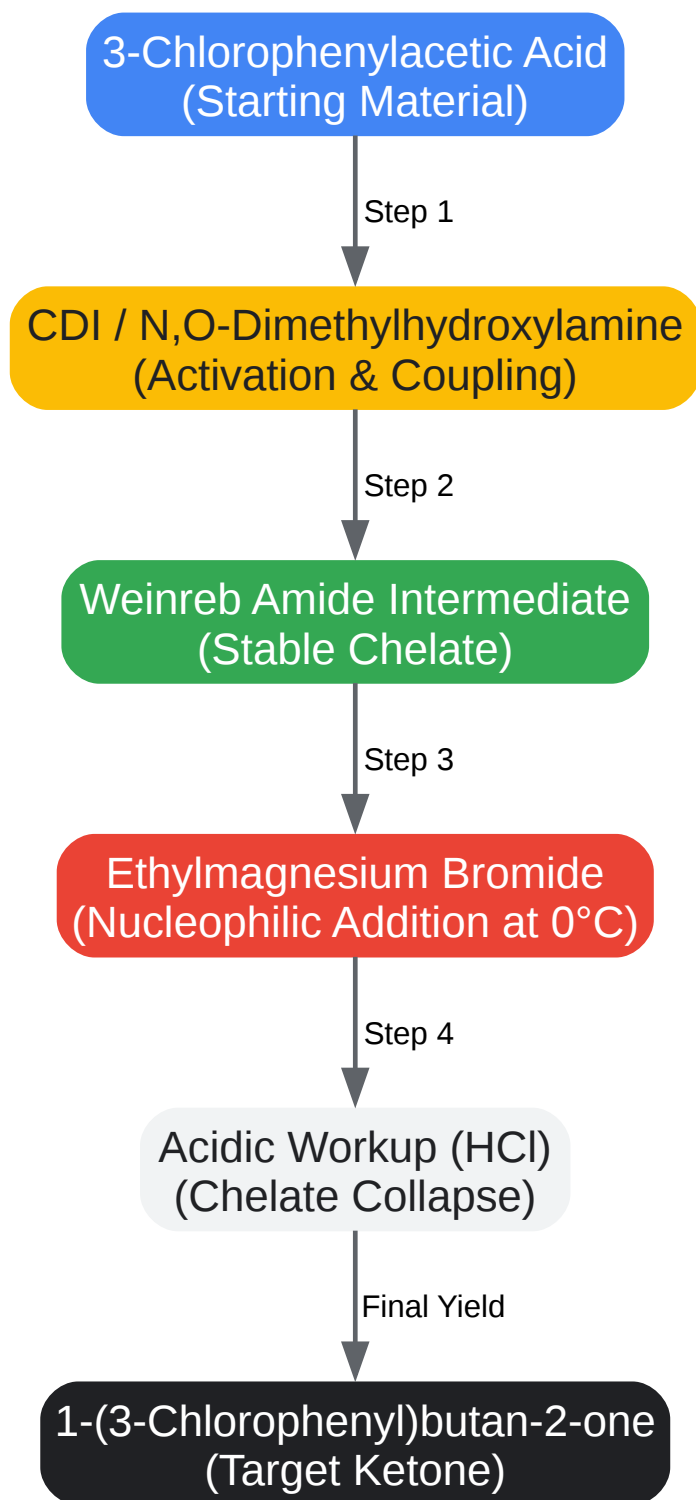
Note: Storage conditions are extrapolated from standard protocols for highly reactive halogenated aryl-propanones and butanones to prevent slow enolization and subsequent aldol condensation[3][4].

Mechanistic Pathways: The Weinreb Amide Route

The direct addition of Grignard reagents to carboxylic acids or standard esters is notoriously difficult to control, often yielding complex mixtures of tertiary alcohols due to over-addition. To synthesize **1-(3-Chlorophenyl)butan-2-one** with high fidelity, the Weinreb Amide methodology is the gold standard.

Causality of the Mechanism: By converting 3-chlorophenylacetic acid into an N,O-dimethylhydroxylamine derivative (Weinreb amide), the initial nucleophilic attack by ethylmagnesium bromide forms a highly stable, five-membered cyclic magnesium chelate. This chelate acts as a thermodynamic sink, resisting further nucleophilic attack. Only upon the

introduction of an acidic aqueous quench does the chelate collapse, liberating the target ketone in high purity.



[Click to download full resolution via product page](#)

Figure 1: Synthetic workflow of **1-(3-Chlorophenyl)butan-2-one** via Weinreb amide intermediate.

Self-Validating Experimental Protocols

To ensure scientific integrity, the following protocols are designed as self-validating systems. Each critical step contains built-in analytical checkpoints to confirm success before proceeding, minimizing resource waste.

Protocol A: Synthesis of 1-(3-Chlorophenyl)butan-2-one

Phase 1: Amidation (Activation)

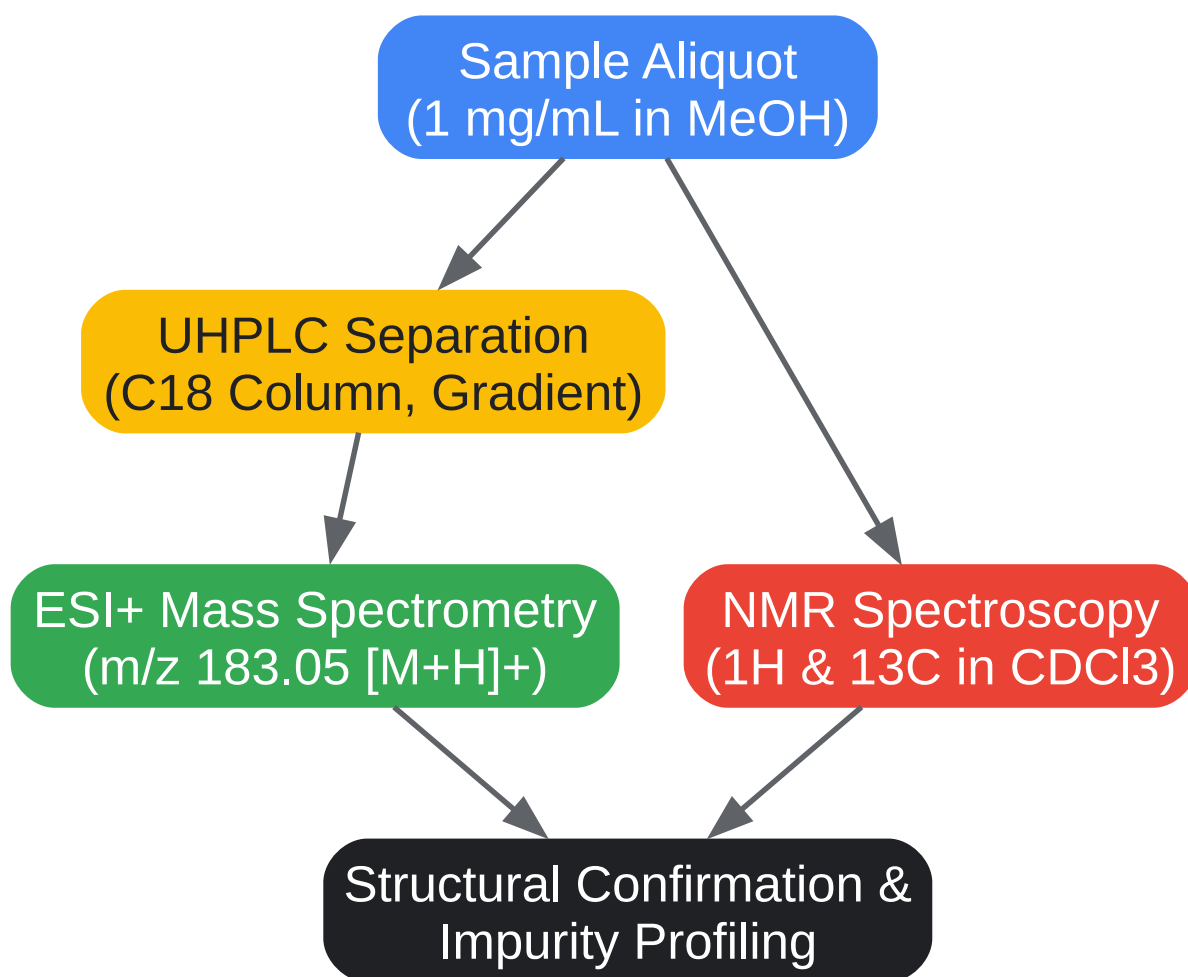
- **Action:** Dissolve 1.0 eq of 3-chlorophenylacetic acid in anhydrous Dichloromethane (DCM) under an inert N₂ atmosphere. Add 1.1 eq of 1,1'-Carbonyldiimidazole (CDI) in portions.
- **Causality:** CDI activates the carboxylic acid by forming a highly reactive acyl imidazole. The reaction is entropically driven by the release of CO₂ gas.
- **Validation Check:** Monitor the reaction vessel. The complete cessation of CO₂ bubbling serves as the primary visual indicator of complete activation. Confirm via TLC (Hexane:EtOAc 7:3); the starting material (R_f ~0.2) must be entirely consumed.
- **Action:** Add 1.2 eq of N,O-dimethylhydroxylamine hydrochloride and stir for 4 hours at room temperature. Wash with 1M HCl, extract the organic layer, dry over MgSO₄, and concentrate to yield the Weinreb amide.

Phase 2: Grignard Addition

- **Action:** Dissolve the Weinreb amide in anhydrous Tetrahydrofuran (THF) and cool to 0 °C using an ice bath.
- **Action:** Dropwise add 1.2 eq of Ethylmagnesium bromide (3M in diethyl ether) over 30 minutes.
- **Causality:** Maintaining 0 °C is critical. Elevated temperatures can break the stable magnesium chelate or cause alpha-deprotonation, leading to undesired enolates.

- Validation Check: Extract a 50 μ L reaction aliquot, quench in 1 mL of 1M HCl, and analyze via LC-MS. The presence of the target mass without the tertiary alcohol mass validates chelate stability.
- Action: Quench the bulk reaction by slowly pouring it into cold 1M HCl. Extract with Ethyl Acetate (EtOAc), wash with brine, dry, and purify via flash chromatography to isolate **1-(3-Chlorophenyl)butan-2-one**[\[5\]](#).

Protocol B: Multi-Modal Analytical Validation



[Click to download full resolution via product page](#)

Figure 2: Multi-modal analytical validation workflow for structural confirmation.

- LC-MS/MS (ESI+ Mode):
 - Causality: Ketones lack strongly ionizable basic groups, but the carbonyl oxygen readily accepts a proton in acidic mobile phases (e.g., 0.1% Formic Acid).
 - Validation: Observe the $[M+H]^+$ adduct at m/z 183.05. Crucially, validate the presence of the chlorine atom by confirming the M : M+2 isotopic ratio of approximately 3:1.
- 1H -NMR (400 MHz, $CDCl_3$):
 - Validation: Look for the characteristic singlet of the isolated methylene protons (alpha to the carbonyl and phenyl ring) around δ 3.6 - 3.8 ppm. The ethyl group will present as a classic quartet (δ ~2.4 ppm) and triplet (δ ~1.0 ppm) splitting pattern.

Applications in API Profiling

In the pharmaceutical industry, the precise characterization of **1-(3-Chlorophenyl)butan-2-one** extends beyond its use as a building block. It is a vital reference standard for impurity profiling. Structurally analogous compounds, such as 1-(3-chlorophenyl)-2-hydroxypropan-1-one and 1-(3-chlorophenyl)propan-2-one, are heavily monitored as API impurities in the synthesis of bupropion and related cathinone derivatives[2][4]. Utilizing **1-(3-Chlorophenyl)butan-2-one** allows analytical chemists to map retention time shifts and fragmentation patterns of homologous impurities, ensuring the safety and efficacy of the final drug product.

References

- **1-(3-CHLOROPHENYL)BUTAN-2-ONE** | 1181404-78-3, ChemicalBook. [1](#)
- Merck **1-(3-CHLOROPHENYL)BUTAN-2-ONE**, Cacheby. [5](#)
- Merck Adalimumab (Humira) solution(Reference for storage conditions of standard pharmaceutical intermediates), Cacheby. [3](#)
- 98% 1-(3-Chlorophenyl) propan-2- one, 100mg, Lab Grade, IndiaMART. [2](#)
- Merck 1-(3-CHLOROPHENYL)-2-HYDROXYPROPAN-1-ONE, Cacheby. [4](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 1-(3-CHLOROPHENYL)BUTAN-2-ONE | 1181404-78-3 [chemicalbook.com]
- 2. indiamart.com [indiamart.com]
- 3. cacheby.com [cacheby.com]
- 4. cacheby.com [cacheby.com]
- 5. cacheby.com [cacheby.com]
- To cite this document: BenchChem. [Physicochemical Profiling and Synthetic Methodologies of 1-(3-Chlorophenyl)butan-2-one]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2749496/docs#physicochemical-profiling-and-synthetic-methodologies-of-1-3-chlorophenyl-butan-2-one\]](https://www.benchchem.com/product/b2749496/docs#physicochemical-profiling-and-synthetic-methodologies-of-1-3-chlorophenyl-butan-2-one)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)